

Personal protective equipment for handling 1-(2-Chlorophenyl)biguanide hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Chlorophenyl)biguanide
hydrochloride

Cat. No.: B024681

[Get Quote](#)

Essential Safety and Handling Guide for 1-(2-Chlorophenyl)biguanide hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(2-Chlorophenyl)biguanide hydrochloride**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **1-(2-Chlorophenyl)biguanide hydrochloride**
- CAS Number: 19579-44-3
- Molecular Formula: C₈H₁₀ClN₅.HCl

Hazard Identification and Personal Protective Equipment

1-(2-Chlorophenyl)biguanide hydrochloride is categorized as a substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2]} It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Summary of Required Personal Protective Equipment

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or other suitable material. Change gloves every 30-60 minutes or if contaminated.[3]
Eye Protection	Safety glasses with side shields or chemical safety goggles	Must conform to EN166, AS/NZS 1337.1, or equivalent national standards.[4]
Body Protection	Laboratory coat or chemical-resistant gown	Long-sleeved to protect skin from contact.
Respiratory Protection	Not required under normal use with adequate ventilation	A particle filter respirator is recommended if dust formation is likely or ventilation is inadequate.

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to ensure safety when handling **1-(2-Chlorophenyl)biguanide hydrochloride**.

Step-by-Step Handling Protocol:

- Preparation and Area Setup:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[1][5]
 - Verify that an eyewash station and safety shower are readily accessible.[5]
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment and reagents before handling the chemical.
- Weighing and Transferring:

- Handle the solid material in a designated area to prevent the formation and spread of dust.
[1][5]
- Use anti-static weighing paper or a suitable container.
- Carefully transfer the weighed powder to the reaction vessel or container.
- Clean any spills immediately using dry methods (do not use air hoses) and collect the waste for proper disposal.[4]
- Dissolving and Solution Preparation:
 - Add the solvent to the solid slowly to avoid splashing.
 - If heating is required, use a controlled heating source like a water bath or heating mantle.
 - Ensure the container is appropriately sealed if the solvent is volatile.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[5]
 - Decontaminate all equipment and the work area.
 - Store the chemical in a tightly closed container in a dry, well-ventilated place, away from moisture and incompatible materials.[1][5]

Disposal Plan

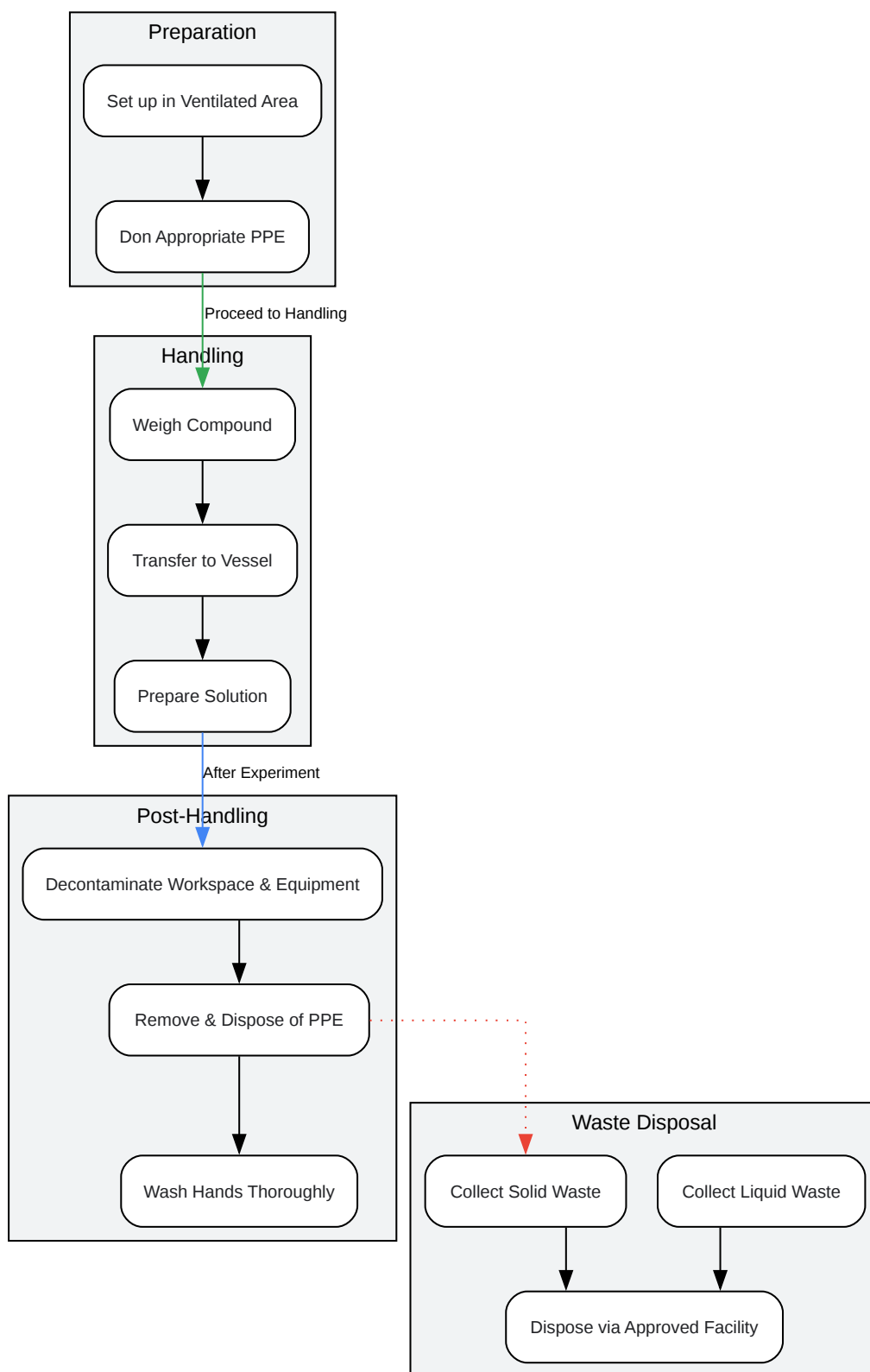
Proper disposal of **1-(2-Chlorophenyl)biguanide hydrochloride** and its containers is essential to prevent environmental contamination.

- Chemical Waste:
 - All solid waste and contaminated materials (e.g., gloves, bench paper) should be collected in a designated, labeled hazardous waste container.
 - Unused or waste solutions should also be collected in a labeled hazardous waste container.

- Do not dispose of this chemical down the drain or in regular trash.[6]
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.
 - Dispose of the rinsed containers in accordance with institutional and local regulations.
- Regulatory Compliance:
 - All waste must be disposed of through an approved waste disposal plant, following all local, regional, and national regulations.[1][2][5]

Experimental Workflow and Safety Procedures

The following diagram illustrates the key steps and safety precautions for handling **1-(2-Chlorophenyl)biguanide hydrochloride** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1-(2-Chlorophenyl)biguanide hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. pppmag.com [pppmag.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. fishersci.com [fishersci.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(2-Chlorophenyl)biguanide hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b024681#personal-protective-equipment-for-handling-1-2-chlorophenyl-biguanide-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com